

A Researcher's Guide to the Safe Handling of 4-Hexyn-3-ol

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Compound of Interest

Compound Name: 4-Hexyn-3-ol

Cat. No.: B1595117

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This guide provides essential safety and logistical information for the handling and disposal of **4-Hexyn-3-ol**. It is intended for researchers, scientists, and drug development professionals who demand technical accuracy and field-proven insights. Our goal is to empower you with the knowledge to work safely and effectively, building a foundation of trust that extends beyond the product itself.

Understanding the Hazard Profile of 4-Hexyn-3-ol

4-Hexyn-3-ol is a flammable liquid that is harmful if swallowed and poses a significant hazard to the aquatic environment.^{[1][2][3]} A thorough understanding of its properties is the first step in ensuring safe handling.

Property	Value	Source
Molecular Formula	C ₆ H ₁₀ O	--INVALID-LINK--[1]
Molecular Weight	98.14 g/mol	--INVALID-LINK--[1]
Appearance	Liquid	--INVALID-LINK--[2]
Boiling Point	95 °C at 105 mm Hg	--INVALID-LINK--[3]
Flash Point	94-95 °C at 105 mm Hg	--INVALID-LINK--[3]
Density	0.894 g/cm ³	--INVALID-LINK--[3]

GHS Hazard Classification:

- Flammable liquids: Category 3[2]
- Acute toxicity, Oral: Category 4[2]
- Hazardous to the aquatic environment, acute hazard: Category 1

The flammability of **4-Hexyn-3-ol** necessitates strict control of ignition sources, while its oral toxicity and environmental hazards demand careful containment and disposal.

Personal Protective Equipment (PPE): Your First Line of Defense

The selection of appropriate PPE is paramount to prevent exposure. The following recommendations are based on the known hazards of **4-Hexyn-3-ol** and general best practices for handling flammable organic compounds.

Glove Selection: A Critical Choice

While specific breakthrough time data for **4-Hexyn-3-ol** is not readily available, we can make an informed decision based on its chemical class (an alkynol, which has alcohol-like properties). For incidental contact, nitrile gloves are a suitable choice. For extended contact or immersion, heavier-duty gloves are recommended.

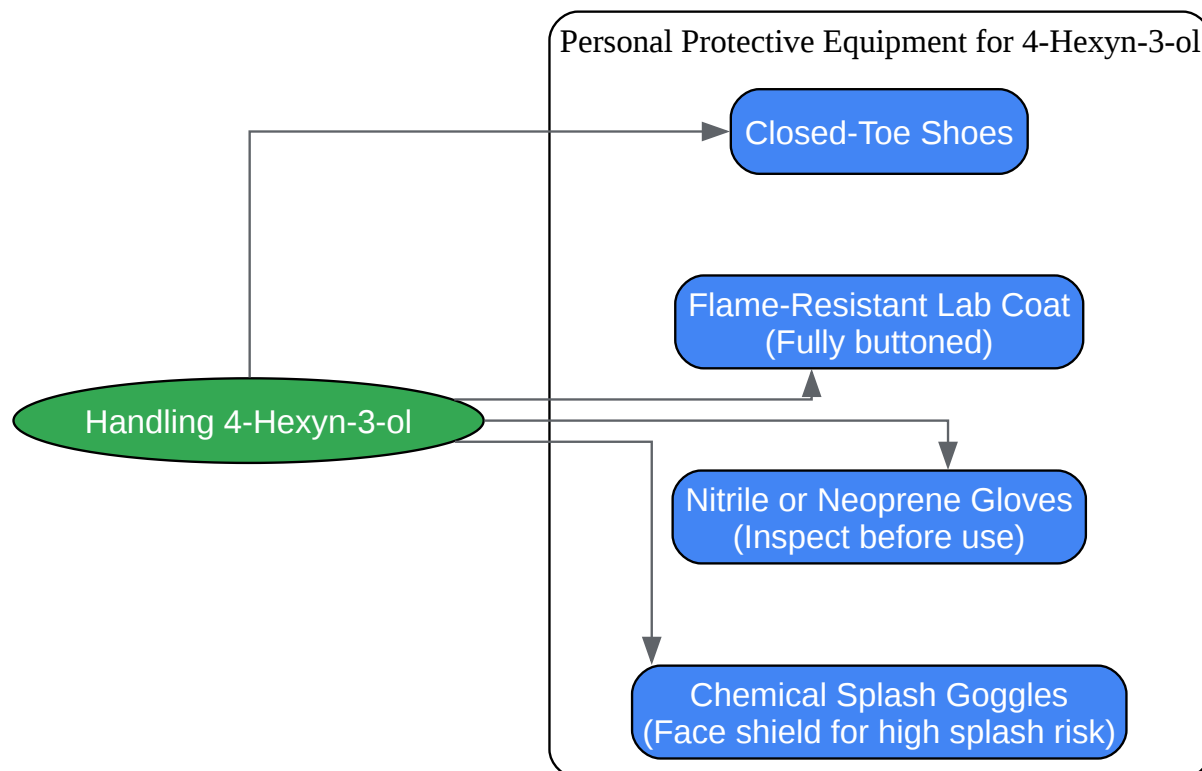
Glove Material	Recommended Use	Rationale
Nitrile	Incidental contact (splashes)	Good general chemical resistance to alcohols and solvents.[4][5]
Neoprene	Extended contact	Offers excellent resistance to a wide range of hazardous chemicals including alcohols and acids.[6]
Butyl Rubber	High-risk tasks or prolonged contact	Provides superior resistance to a wide variety of chemicals, including many alcohols.

Important Considerations:

- Always inspect gloves for tears or punctures before use.
- Never reuse disposable gloves.
- If a glove is contaminated, remove it immediately and wash your hands thoroughly.
- For handling highly toxic materials or in situations with a high risk of exposure, consider double-gloving.

Core PPE Requirements

- Eye Protection: Chemical splash goggles are mandatory. For tasks with a higher splash risk, a face shield should be worn in addition to goggles.
- Lab Coat: A flame-resistant lab coat is essential. Ensure it is fully buttoned to provide maximum coverage.
- Footwear: Closed-toe shoes are required at all times in the laboratory.



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Caption: Essential PPE for handling **4-Hexyn-3-ol**.

Operational Plan: From Receipt to Reaction

A systematic approach to handling **4-Hexyn-3-ol** minimizes the risk of spills, fires, and exposure.

Receiving and Storage

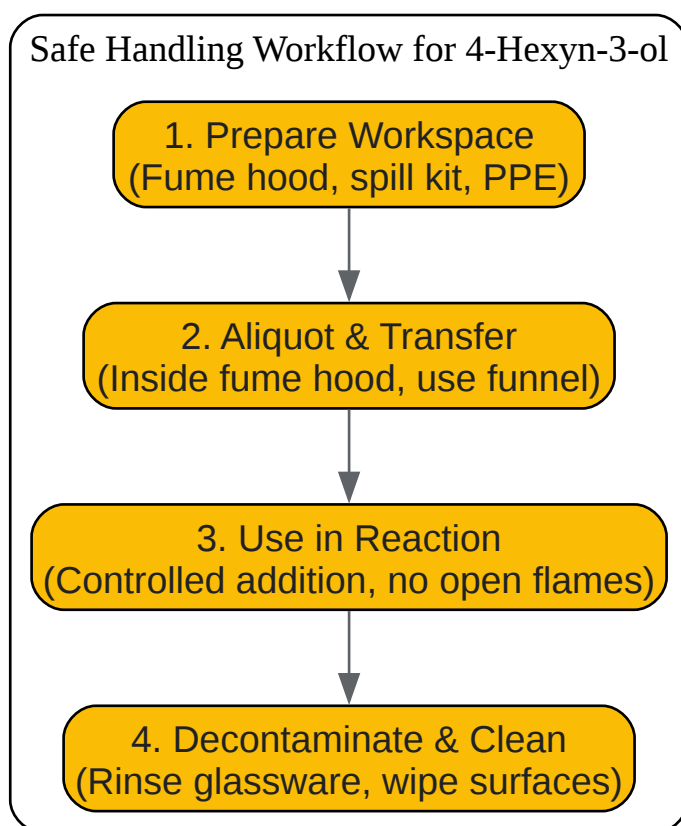
- **Inspect:** Upon receipt, inspect the container for any signs of damage or leakage.
- **Label:** Ensure the container is clearly labeled with the chemical name and hazard warnings.
- **Segregate:** Store **4-Hexyn-3-ol** in a designated flammable liquids cabinet, away from oxidizing agents and other incompatible materials.^[7]

- Ventilation: The storage area must be well-ventilated.

Step-by-Step Handling Procedure

This protocol is designed for the safe transfer and use of **4-Hexyn-3-ol** in a laboratory setting.

- Preparation:
 - Ensure a chemical fume hood is operational and the sash is at the appropriate height.
 - Gather all necessary equipment (glassware, stir bars, etc.) and ensure it is clean and dry.
 - Have spill cleanup materials readily available.
 - Confirm the location of the nearest safety shower and eyewash station.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)
- Aliquoting and Transfer:
 - Perform all transfers of **4-Hexyn-3-ol** inside a chemical fume hood to control vapors.
 - When transferring from a larger container, use a funnel to minimize the risk of spills.
 - For precise measurements, use appropriate volumetric glassware.
 - Ground and bond metal containers when transferring large volumes to prevent static discharge.
- Use in a Reaction:
 - Set up the reaction apparatus within the fume hood.
 - Add **4-Hexyn-3-ol** to the reaction vessel slowly and in a controlled manner.
 - If heating is required, use a heating mantle or oil bath. Never use an open flame.
 - Maintain constant vigilance over the reaction, monitoring for any signs of an uncontrolled exothermic reaction.



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Caption: Step-by-step workflow for handling **4-Hexyn-3-ol**.

Emergency and Disposal Plans

Preparedness is key to mitigating the consequences of an incident.

Emergency Procedures

Incident	Immediate Action
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with water for at least 15 minutes at an eyewash station, holding the eyelids open. Seek immediate medical attention. [8] [9] [10] [11] [12]
Inhalation	Move to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Spill	For small spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal. For large spills, evacuate the area and contact your institution's emergency response team.

Disposal Plan

4-Hexyn-3-ol and any materials contaminated with it must be disposed of as hazardous waste.

- Waste Collection:
 - Collect all **4-Hexyn-3-ol** waste in a clearly labeled, sealed container.
 - Do not mix with other waste streams unless specifically instructed to do so by your institution's environmental health and safety (EHS) office. As a non-halogenated organic solvent, it should be segregated from halogenated waste.[\[13\]](#)
- Container Labeling:

- Label the waste container with "Hazardous Waste," the full chemical name ("**4-Hexyn-3-ol**"), and the associated hazards (Flammable, Toxic).
- Storage Pending Disposal:
 - Store the waste container in a designated satellite accumulation area, away from ignition sources and in a well-ventilated location.
- Final Disposal:
 - Arrange for pickup and disposal by your institution's EHS-approved hazardous waste contractor.[\[14\]](#)

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